

Propaquizafop degradation half-life comparison across soils

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Compound Focus: Propaquizafop

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Propaquizafop Degradation Half-Lives in Various Soils

The following table consolidates findings from scientific studies on the degradation half-life of **propaquizafop** in different soils.

Soil Type	Location / Context	Half-Life ($T_{1/2}$, Days)	Study Context	Source / Citation
LF fluvo-aquic soil	China (Lab)	1.41	Laboratory incubation	[1]
CS red loam	China (Lab)	2.76	Laboratory incubation	[1]
SX paddy soil	China (Lab)	3.52	Laboratory incubation	[1]
CC black soil	China (Lab)	5.74	Laboratory incubation	[1]
BS ginseng soil	China (Lab)	7.75	Laboratory incubation	[1]

Soil Type	Location / Context	Half-Life ($T_{1/0}$, Days)	Study Context	Source / Citation
Ginseng soil	Field Conditions	5.04 - 8.05	Field dissipation	[2]

Detailed Experimental Protocols

To assess the validity and applicability of the data, here is a detailed look at the experimental methods used in the key studies.

Laboratory Incubation Study (Adsorption, Mobility, and Degradation)

This laboratory study investigated the environmental behavior of **propaquizafop** in five agricultural soils in China [1].

- **Soil Samples:** Collected from the top layer (0–20 cm) of five distinct locations in China: Black soil (CC), fluvo-aquic soil (LF), red loam (CS), paddy soil (SX), and ginseng soil (BS). Soils were air-dried, ground, and passed through a 2 mm sieve.
- **Analytical Method: Propaquizafop** was extracted from soil samples with acetonitrile and 0.2% formic acid water, followed by shaking, centrifugation, and filtration. Analysis was performed using **High-Performance Liquid Chromatography (HPLC)** with a UV detector at 230 nm.
- **Degradation Experiment:** Soils were incubated with **propaquizafop** under controlled conditions. The extraction and analysis method described above was used to monitor the pesticide's concentration over time. The degradation rate was found to follow first-order kinetics, and the half-life was calculated from the rate constant ($T_{1/2} = \ln 2/k$). The study noted that **temperature** had the greatest influence on the degradation rate.

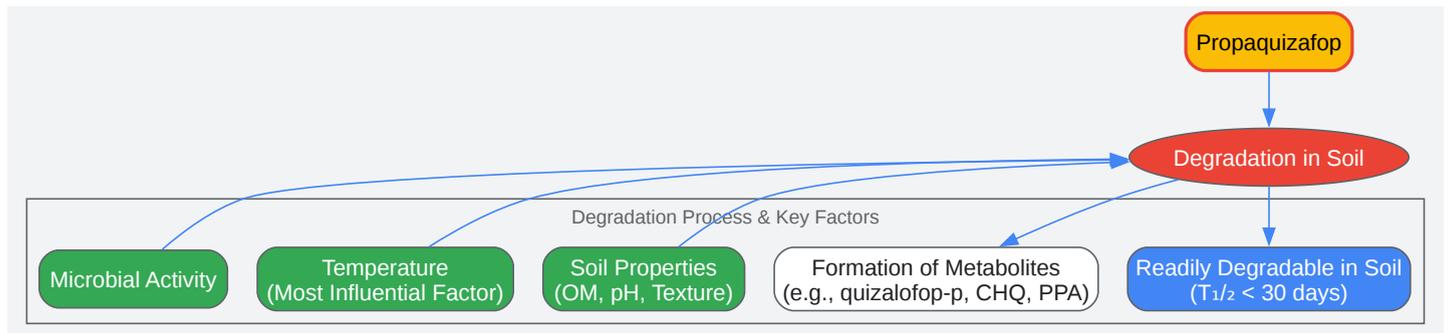
Field Dissipation and Risk Assessment in Ginseng

This study focused on the dissipation of **propaquizafop** and its metabolites under real-world field conditions in ginseng [2].

- **Sample Matrices:** The study analyzed ginseng plants, fresh ginseng, dried ginseng, and ginseng soil.
- **Analytical Method:** A method was established for the simultaneous determination of **propaquizafop** and its four metabolites using **HPLC-tandem mass spectrometry (HPLC-MS/MS)**. This technique offers high sensitivity and selectivity.
- **Field Trial:** The pesticide was applied to ginseng fields according to recommended practices. Samples were collected at predetermined intervals post-application. The degradation data in ginseng plants and soil also followed a first-order kinetic equation, and the half-life was calculated accordingly.

Soil Degradation Process of Propaquizafop

The diagram below illustrates the general pathway and influencing factors for **propaquizafop** degradation in the soil environment, as revealed by the cited research.



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Key Comparative Insights

- **Overall Classification:** **Propaquizafop** is classified as a **readily degradable pesticide** (half-life < 30 days) in agricultural soils [1] [2].
- **Soil-Specific Variability:** The half-life can vary by over five times depending on the soil type, underscoring the importance of local conditions in environmental risk assessments.
- **Lab vs. Field Data:** The half-life in ginseng soil under controlled laboratory conditions (7.75 days) [1] aligned well with the range observed in field studies (5.04-8.05 days) [2], validating the laboratory

data's relevance to real-world scenarios.

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References

1. Adsorption, mobility, and degradation of the pesticide propaquizafop ... [nature.com]
2. Dissipation and Risk Assessment of Propaquizafop in ... [pubmed.ncbi.nlm.nih.gov]

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